

1-[3-(5-Pyrimidinyl)phenyl]ethanone: Proper Disposal Procedures

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Compound of Interest

Compound Name: 1-[3-(5-Pyrimidinyl)phenyl]ethanone
Cat. No.: B13207727

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Executive Summary & Operational Directive

Immediate Action: Treat **1-[3-(5-Pyrimidinyl)phenyl]ethanone** (CAS 893737-14-9) as a Hazardous Organic Substance with potential bioactive properties.

Unlike common solvents, this compound is a pharmacophore building block (pyrimidine-phenyl-ketone scaffold). It poses a risk not just from chemical reactivity, but from potential biological activity (e.g., kinase inhibition). Do not dispose of via municipal waste or sink drainage.

Disposal Method: High-Temperature Incineration (HTI) is the mandatory disposal route to ensure thermal destruction of the heterocyclic ring system.

Chemical Profile & Hazard Identification

Before disposal, you must accurately characterize the waste stream. This compound is typically a solid intermediate.

Parameter	Data	Operational Implication
Chemical Name	1-[3-(5-Pyrimidinyl)phenyl]ethanone	Official manifest name.
CAS Number	893737-14-9	Use for waste profiling/inventory.
Molecular Formula	C ₁₂ H ₁₀ N ₂ O	High nitrogen content; generates NO _x upon combustion.
Physical State	Solid (Powder/Crystalline)	Requires solid waste drums (fiber or poly).
Hazards (GHS)	Warning (Inferred) H302 (Harmful if swallowed) H315/H319 (Irritant)	Handle with standard PPE (Nitrile gloves, safety glasses).
Reactivity	Stable; Incompatible with Strong Oxidizers	Segregate from nitric acid or peroxides in waste storage.

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Scientist's Note: Because this is a research intermediate, full toxicological data (LD50) may be unavailable. Apply the Universal Precaution Principle: Assume the compound is potent and toxic until proven otherwise.

Pre-Disposal Protocol: The "Quench & Package" System

This protocol ensures the safety of the waste handler and the stability of the waste container.

Step 1: Waste Stream Segregation

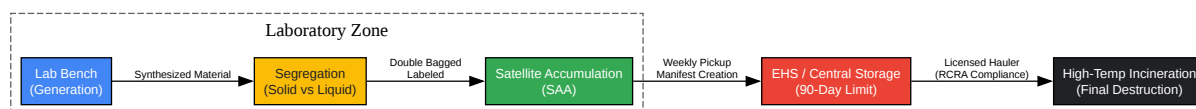
- Solid Waste: Pure compound, contaminated weighing boats, and solid spill cleanup materials must go into Solid Organic Waste.
- Liquid Waste (Mother Liquor): If the compound is dissolved in solvents (e.g., DMSO, Methanol), it must be disposed of as Non-Halogenated Organic Solvent Waste.
 - Crucial Check: Does your solvent contain Dichloromethane (DCM)? If yes, move to Halogenated Waste.

Step 2: Packaging & Labeling

- Primary Container: Place solid waste in a clear, sealable polyethylene bag (minimum 2 mil thickness) or a screw-top glass jar.
- Secondary Containment: Place the sealed primary container into the lab's Satellite Accumulation Area (SAA) drum.
- Labeling:
 - Do not simply write "Chemical Waste."
 - Required Text: "Hazardous Waste - **1-[3-(5-Pyrimidinyl)phenyl]ethanone** - Toxic/Irritant."
 - Constituents: If in solution, list the solvent % (e.g., "95% Methanol, 5% Pyrimidinyl-ethanone").

Disposal Workflow (Visualized)

The following diagram outlines the chain of custody from the laboratory bench to final thermal destruction.



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Figure 1: Chain of custody for hazardous pharmaceutical intermediates. Note the critical segregation step at the bench level.

Regulatory Compliance (RCRA/EPA)

To ensure your facility remains compliant with federal regulations:

- Waste Coding:
 - This specific compound is not P-listed or U-listed by the EPA.
 - Classification: It falls under Non-Regulated Hazardous Waste (unless it exhibits ignitability). However, corporate EHS policies usually mandate treating it as D001 (if in flammable solvent) or generally "Hazardous" due to toxicity.
 - Best Practice: Assign a waste profile that mandates Incineration (Fuel Blending is acceptable if in high-BTU solvent).
- Empty Containers:
 - Containers that held this compound must be Triple Rinsed with a solvent capable of dissolving the residue (e.g., Acetone or Methanol).
 - Rinsate Disposal: The rinse solvent must be collected as Hazardous Liquid Waste.
 - Defacing: Cross out the original label before discarding the empty bottle into glass trash.

Emergency Contingencies

Scenario: Benchtop Spill (Solid Powder)

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE Up: Wear nitrile gloves, lab coat, and N95/P100 respirator (powder inhalation risk).
- Contain: Cover spill with damp paper towels to prevent dust generation.

- Clean: Wipe up carefully. Place all towels and debris into a hazardous waste bag.
- Wash: Clean the surface with soap and water; dispose of the sponge as hazardous waste.

Scenario: Skin Exposure

- Mechanism: Pyrimidines can be skin irritants and potential sensitizers.
- Action: Wash with soap and water for 15 minutes.^[1] Do not use ethanol (increases skin absorption).

References

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Sources

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